

Technical Guide: Synthesis of 2-Hydrazinyl-3-methoxy-5-nitropyridine

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Compound of Interest

Compound Name: 2-Hydrazinyl-3-methoxy-5-nitropyridine

Cat. No.: B8412399

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Introduction & Chemical Identity

2-Hydrazinyl-3-methoxy-5-nitropyridine (also known as 2-hydrazino-3-methoxy-5-nitropyridine) is a highly functionalized pyridine derivative employed primarily as a scaffold in the development of kinase inhibitors (e.g., JAK1/2 inhibitors) and high-energy nitrogen-rich materials.

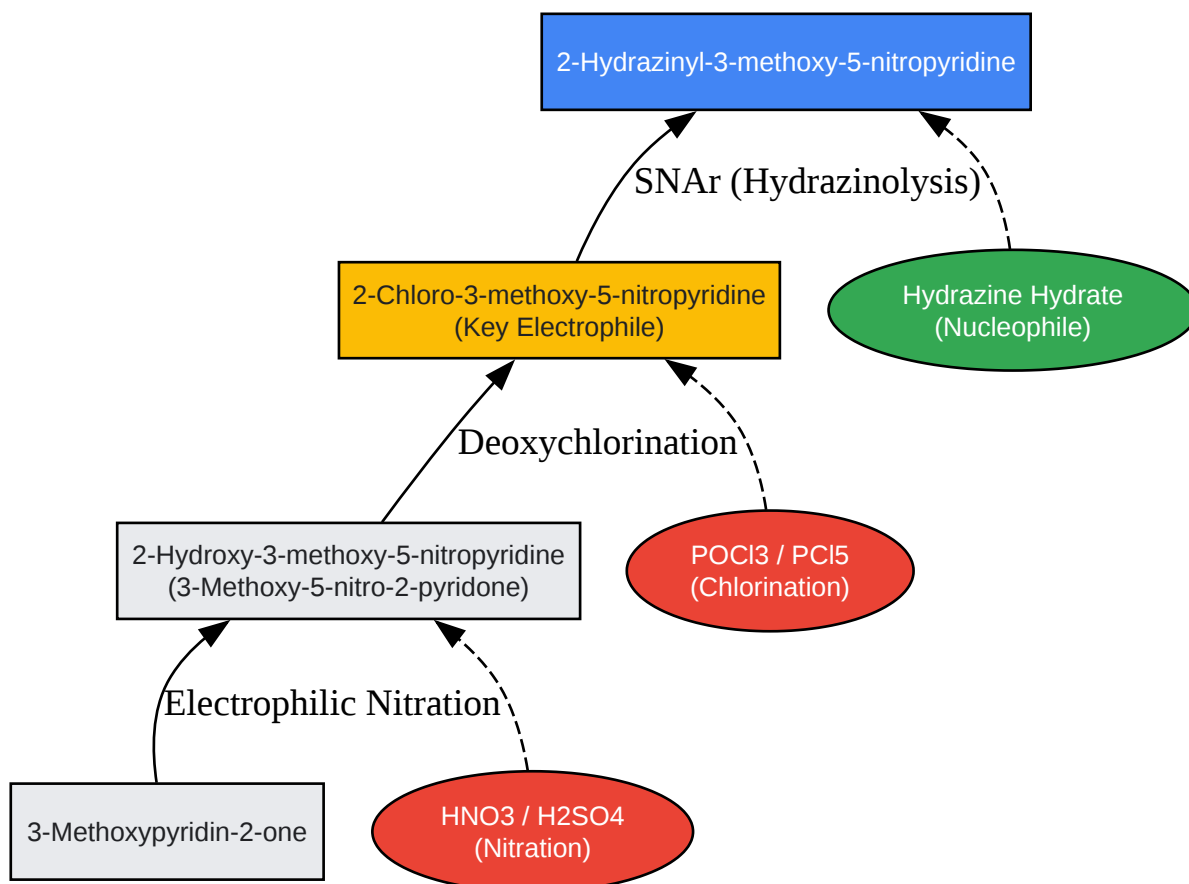
The compound features three distinct functionalities on the pyridine ring:

- Hydrazine moiety (C2): A versatile nucleophile serving as a "handle" for heterocyclization (e.g., forming triazoles or pyrazoles).
- Methoxy group (C3): An electron-donating group that modulates the electronic properties of the ring and solubility.
- Nitro group (C5): A strong electron-withdrawing group that activates the C2 position for Nucleophilic Aromatic Substitution () and serves as a precursor for amino-group reduction.

Property	Detail
IUPAC Name	2-Hydrazinyl-3-methoxy-5-nitropyridine
Molecular Formula	
Molecular Weight	184.15 g/mol
Key Precursor	2-Chloro-3-methoxy-5-nitropyridine
Reaction Type	Nucleophilic Aromatic Substitution (
	)

Retrosynthetic Analysis

The synthesis is best approached via a convergent strategy relying on the activation of the pyridine ring by the nitro group. The hydrazine moiety is introduced in the final step via displacement of a halide leaving group.



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Figure 1: Retrosynthetic tree illustrating the pathway from the pyridone starting material to the hydrazine target.

Synthetic Route Selection

While direct nitration of 2-chloro-3-methoxypyridine is possible, it often suffers from regioselectivity issues (competing 4-nitro and 6-nitro isomers) due to the directing conflict between the methoxy group and the pyridine nitrogen.

The preferred industrial route involves:

- Nitration of 3-methoxy-2-pyridone (highly regioselective for the 5-position).
- Chlorination using Phosphorus Oxychloride () to generate the reactive 2-chloro intermediate.
- Hydrazinolysis of the 2-chloro intermediate.

This guide details the final two stages, assuming the availability of 2-hydroxy-3-methoxy-5-nitropyridine or the commercial acquisition of 2-chloro-3-methoxy-5-nitropyridine.

Detailed Experimental Protocols

Phase 1: Synthesis of 2-Chloro-3-methoxy-5-nitropyridine

Note: If starting from commercially available 2-chloro-3-methoxy-5-nitropyridine, skip to Phase 2.

Objective: Convert the hydroxyl/oxo group at C2 into a good leaving group (Chloride).

Materials:

- 2-Hydroxy-3-methoxy-5-nitropyridine (1.0 eq)
- Phosphorus Oxychloride (

) (5.0 - 10.0 eq)

- Phosphorus Pentachloride (

) (1.1 eq) - Optional, enhances rate

- Solvent: Neat or Acetonitrile (

)

- Base:

-Diethylaniline (catalytic) - Optional

Protocol:

- Setup: Equip a dry round-bottom flask with a magnetic stir bar and a reflux condenser under an inert atmosphere (or Ar).
- Addition: Charge the flask with 2-hydroxy-3-methoxy-5-nitropyridine. Carefully add (excess acts as solvent and reagent).
- Reaction: Heat the mixture to reflux (approx. 105°C) for 3–5 hours. Monitor by TLC (Ethyl Acetate/Hexane 1:1) until the starting material () disappears and the less polar product () appears.
- Workup (Critical Safety Step):
 - Cool the reaction mixture to room temperature.
 - Remove excess via rotary evaporation under reduced pressure (use a caustic trap for acidic vapors).

- Pour the viscous residue slowly onto crushed ice with vigorous stirring to hydrolyze remaining phosphoryl chlorides. Exothermic reaction!
- Neutralize the aqueous suspension to pH 7–8 using saturated
or 10%
.
- Extraction: Extract the aqueous layer with Dichloromethane (DCM) or Ethyl Acetate (
).
- Drying: Wash combined organics with brine, dry over anhydrous
, filter, and concentrate.
- Result: Yellow to brownish solid. Yield typically 85–95%.

Phase 2: Hydrazinolysis (The Target Synthesis)

Objective: Displace the C2-chloride with hydrazine via

.

Materials:

- 2-Chloro-3-methoxy-5-nitropyridine (1.0 eq)[1][2]
- Hydrazine Hydrate (60–80% aqueous solution) (3.0 – 5.0 eq)
- Solvent: Ethanol (EtOH) or Acetonitrile (
)

Protocol:

- Dissolution: In a round-bottom flask, dissolve 2-chloro-3-methoxy-5-nitropyridine (e.g., 5.0 g, 26.5 mmol) in Ethanol (50 mL). The solution will be yellow.[3]

- Nucleophile Addition: Cool the solution to 0°C (ice bath). Add Hydrazine Hydrate (4.0 g, ~80 mmol) dropwise over 10 minutes.
 - Why Excess? Excess hydrazine acts as a scavenger for the liberated HCl and prevents the formation of the dimer (bis-pyridyl hydrazine).
- Reaction: Remove the ice bath and allow the mixture to stir at room temperature.
 - Optimization: If precipitation is slow, warm gently to 40–50°C for 1 hour.
 - Monitoring: TLC will show the conversion of the non-polar chloride to the polar, baseline hydrazine derivative.
- Precipitation: The product usually precipitates as a bright yellow/orange solid directly from the reaction mixture upon cooling.
- Isolation: Filter the solid under vacuum.
- Washing: Wash the filter cake with:
 - Cold water (mL) – to remove hydrazine hydrochloride salts.
 - Cold Ethanol (mL) – to remove organic impurities.
 - Diethyl Ether (mL) – to facilitate drying.
- Drying: Dry the solid in a vacuum oven at 40°C for 4 hours.

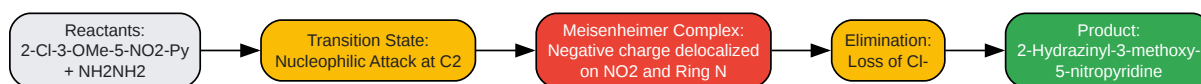
Yield: 90–98% Appearance: Yellow to Orange crystalline solid. Melting Point: ~210–215°C (dec).

Mechanism & Signaling Pathway

The reaction proceeds via a classical Nucleophilic Aromatic Substitution (S_NAr) mechanism. The reaction is facilitated by the "Meisenheimer Complex" intermediate.

Mechanistic Flow:

- Activation: The pyridine ring is electron-deficient.^[4] The nitro group at C5 and the ring nitrogen withdraw electron density, making C2 highly electrophilic.
- Attack: The hydrazine nitrogen (nucleophile) attacks C2.
- Intermediate: A resonance-stabilized anionic intermediate (Meisenheimer complex) forms. The negative charge is delocalized onto the nitro group and the ring nitrogen.
- Elimination: Restoration of aromaticity occurs by the expulsion of the chloride ion.



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Figure 2: Step-wise mechanism of the S_NAr reaction.

Quantitative Data Summary

The following table summarizes expected yields and conditions based on standard protocols for 2-chloro-5-nitropyridine derivatives.

Parameter	Method A (Room Temp)	Method B (Reflux)
Solvent	Ethanol (Abs.)	Acetonitrile
Temperature	25°C	80°C
Time	4–12 Hours	1–2 Hours
Hydrazine Eq.	5.0 eq	3.0 eq
Yield	92%	88%
Purity (HPLC)	>98%	~95%
Primary Impurity	Unreacted Chloride	Bis-pyridyl dimer

Safety & Troubleshooting

Critical Safety Hazards

- Hydrazine Hydrate: Potent hepatotoxin, carcinogen, and corrosive. Use double-gloving (nitrile) and work in a fume hood.
- Nitro Compounds: Polynitro pyridines can be energetic. While this mono-nitro compound is stable, avoid excessive heat (>150°C) or friction during scale-up.
- Phosphorus Oxychloride: Reacts violently with water. Quench protocols must be strictly followed.

Troubleshooting Guide

- Issue: Low Yield / No Precipitate.
 - Cause: Product is soluble in the reaction solvent (common if using Methanol).[\[5\]](#)
 - Fix: Concentrate the solvent to 25% volume and add cold water to force precipitation.
- Issue: Formation of Dimer (Bis-compound).
 - Cause: Low concentration of hydrazine relative to the substrate.

- Fix: Ensure hydrazine is added to the substrate solution, or increase hydrazine equivalents to >5.0.
- Issue: Dark/Tarred Product.
 - Cause: Oxidation of hydrazine or thermal decomposition.
 - Fix: Perform reaction under Nitrogen atmosphere; reduce temperature.

References

- Synthesis of 2-chloro-3-methoxy-5-nitropyridine
 - Source: BenchChem Technical Guide. "An In-depth Technical Guide on Methyl 2-methoxy-5-nitropyridine-3-carboxylate." (Contextual synthesis of nitropyridine precursors).
 - URL:
- Hydrazinolysis Protocols (on Pyridines):
 - Source: MDPI Molecules. "Synthesis, Structure and Biological Activity of 2-Methyl-5-nitro-6-phenylnicotinohydrazide-Based Hydrazones.
 - URL:
- Precursor Availability & Properties
 - Source: ChemicalBook. "2-Chloro-3-methoxy-5-nitropyridine Properties and Suppliers."
 - URL:
- General Mechanism on Nitropyridines:
 - Source: Organic Chemistry Portal.
 - URL:

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- [1. biocompare.com](https://biocompare.com) [biocompare.com]
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